

Application Note: Quantification of Montelukast in Human Plasma using HPLC-MS/MS

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Compound of Interest

Compound Name: Montelukast

Cat. No.: B1676732

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Introduction

Montelukast is a leukotriene receptor antagonist widely used in the management of asthma and seasonal allergies.[1] Accurate and reliable quantification of **montelukast** in human plasma is crucial for pharmacokinetic studies, bioequivalence assessments, and therapeutic drug monitoring. This application note details a robust and sensitive HPLC-MS/MS method for the determination of **montelukast** in human plasma. The described protocol utilizes a simple protein precipitation extraction procedure and a stable isotope-labeled internal standard (**Montelukast-d6**) to ensure high accuracy and precision.

Experimental

Materials and Reagents

- **Montelukast** sodium reference standard
- **Montelukast-d6** (Internal Standard, IS)
- HPLC-grade acetonitrile and methanol
- Ammonium formate
- Formic acid
- Human plasma (with EDTA as anticoagulant)

- Deionized water

Instrumentation

- HPLC System: Agilent 1200 series or equivalent
- Mass Spectrometer: AB Sciex API 4000 triple quadrupole mass spectrometer or equivalent, equipped with an electrospray ionization (ESI) source.
- Analytical Column: YMC-pack pro C18 (50 x 4.6 mm, 3 μ m) or equivalent.[\[1\]](#)

Sample Preparation

A protein precipitation method is employed for the extraction of **montelukast** and the internal standard from human plasma.[\[1\]](#)[\[2\]](#)

- Allow frozen plasma samples to thaw at room temperature.
- Into a 1.5 mL microcentrifuge tube, add 200 μ L of the plasma sample.
- Spike with 50 μ L of the internal standard working solution (400 ng/mL **Montelukast**-d6 in methanol).
- Add 750 μ L of acetonitrile to precipitate plasma proteins.[\[1\]](#)
- Vortex the mixture for 5 minutes.
- Centrifuge the samples at 14,000 g for 10 minutes at ambient temperature.[\[1\]](#)
- Transfer the supernatant to an autosampler vial for injection into the HPLC-MS/MS system.

Chromatographic Conditions

The chromatographic separation is achieved using a C18 column with an isocratic mobile phase.

Parameter	Value
Column	YMC-pack pro C18, 50 x 4.6 mm, 3 µm[1]
Mobile Phase	10 mM Ammonium Formate (pH 4.0) : Acetonitrile (20:80 v/v)[1]
Flow Rate	0.8 mL/min[1]
Injection Volume	10 µL[1]
Column Temperature	45°C[1]
Run Time	5 minutes[1]

Mass Spectrometric Conditions

The mass spectrometer is operated in the positive ion mode using Multiple Reaction Monitoring (MRM) for the detection of **montelukast** and its internal standard.

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive[1]
MRM Transition (Montelukast)	m/z 586.2 → 568.2[1]
MRM Transition (Montelukast-d6)	m/z 592.3 → 574.2[1]
Ion Spray Voltage	5500 V[1]
Source Temperature	550°C[1]
Collision Gas (CAD)	4 psi (Nitrogen)[1]
Declustering Potential (DP)	65 V[1]
Collision Energy (CE)	25 V[1]

Method Validation

The method was validated according to regulatory guidelines, assessing linearity, precision, accuracy, recovery, and stability.

Linearity

The method demonstrated excellent linearity over the concentration range of 1.0 to 800.0 ng/mL for **montelukast** in human plasma.^{[1][3]} The correlation coefficient (r^2) was consistently ≥ 0.999 .^{[1][3]}

Precision and Accuracy

The intra-day and inter-day precision and accuracy were evaluated at three quality control (QC) concentrations.

Intra-day	Inter-day	
Precision (%CV)	1.91 - 7.10% ^[3]	3.42 - 4.41% ^[3]
Accuracy (%)	98.32 - 99.17% ^[3]	98.14 - 99.27% ^[3]

Recovery

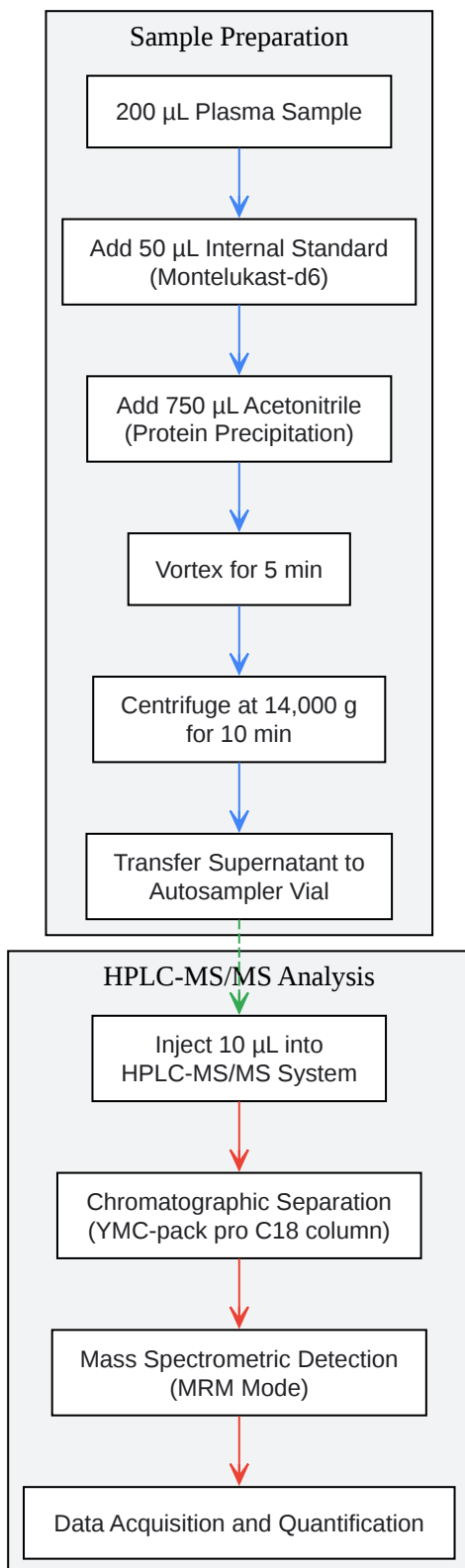
The extraction recovery of **montelukast** and the internal standard was determined by comparing the peak areas of extracted samples to those of unextracted standards.

Analyte	Concentration (ng/mL)	Mean Recovery (%)
Montelukast	3.00	76.05 ^[1]
240.00	69.67 ^[1]	
560.00	57.33 ^[1]	
Overall Average (Montelukast)	67.68 ^[1]	
Overall Average (Montelukast-d6)	64.87 ^[1]	

Stability

Montelukast was found to be stable in human plasma under various storage and handling conditions, including three freeze-thaw cycles, bench-top storage, and in the autosampler.^{[1][3]}

Experimental Workflow Diagram



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Caption: Workflow for the quantification of **montelukast** in plasma.

Conclusion

This application note presents a simple, rapid, and reliable HPLC-MS/MS method for the quantification of **montelukast** in human plasma. The protein precipitation extraction is efficient, and the chromatographic and mass spectrometric conditions provide excellent sensitivity and selectivity. The method has been successfully validated and is suitable for high-throughput analysis in clinical and research settings.

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References

- 1. Method Development and Validation of Montelukast in Human Plasma by HPLC Coupled with ESI-MS/MS: Application to a Bioequivalence Study - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Development and validation of LC/MS/MS method for the simultaneous determination of montelukast, gliclazide, and nifedipine and its application to a pharmacokinetic study - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
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